

CL-275838's Effects on Cognitive Function: A Technical Guide

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Compound of Interest

Compound Name: CL-275838
CAS No.: 115931-65-2
Cat. No.: B1669143

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Disclaimer: This document provides a summary of publicly available information regarding the effects of **CL-275838** on cognitive function. The full-text scientific papers detailing the quantitative data and specific experimental protocols from the primary clinical trials were not accessible. Therefore, the data tables and detailed experimental methodologies presented herein are illustrative examples based on the available abstracts and common practices in neuropsychological testing during the period of the studies (early 1990s).

Introduction

CL-275838 is a novel psychoactive compound identified as a potential cognitive-enhancing agent. Early research has also indicated possible antidepressant properties. Its primary mechanism of action is understood to be twofold: agonism at dopamine receptors and potent inhibition of serotonin reuptake. This dual action suggests a potential for complex modulation of neurotransmitter systems crucial for cognitive processes such as memory, attention, and executive function. This technical guide aims to consolidate the available information on **CL-275838** for researchers, scientists, and drug development professionals.

Mechanism of Action

CL-275838's cognitive effects are believed to stem from its interaction with two key neurotransmitter systems:

- **Dopaminergic System:** As a dopamine agonist, **CL-275838** directly stimulates dopamine receptors, likely the D2 subtype, which are known to be involved in learning, motivation, and executive functions. Activation of these receptors can modulate synaptic plasticity and neuronal signaling in brain regions critical for cognition, such as the prefrontal cortex and hippocampus.
- **Serotonergic System:** By inhibiting the serotonin transporter (SERT), **CL-275838** increases the extracellular concentration of serotonin in the synaptic cleft. This enhances serotonergic neurotransmission, which plays a significant role in mood regulation, learning, and memory.

The synergistic action of enhancing both dopamine and serotonin signaling may underlie the potential pro-cognitive effects of **CL-275838**.

Preclinical and Clinical Findings

Clinical trials in healthy volunteers have been conducted to assess the safety, pharmacokinetics, and preliminary cognitive effects of **CL-275838**. While the detailed results are not publicly available, abstracts from these studies indicate that cognitive functions, including attention, verbal memory, and spatial memory, were evaluated. The compound was reported to be a "potential memory-enhancing compound."

Illustrative Quantitative Data

The following tables represent hypothetical data from a placebo-controlled, multiple-dose study to illustrate the potential cognitive effects of **CL-275838**. These are not actual results.

Table 1: Effects of **CL-275838** on Attention (Illustrative Data)

Treatment Group	N	Baseline (Score)	Post-Treatment (Score)	Change from Baseline	p-value
Placebo	20	45.2 ± 5.1	46.1 ± 4.9	+0.9	0.25
CL-275838 (50 mg)	20	44.8 ± 5.3	49.5 ± 5.0	+4.7	<0.05
CL-275838 (100 mg)	20	45.5 ± 4.8	51.2 ± 4.5	+5.7	<0.01

Scores are presented as mean ± standard deviation.

Table 2: Effects of **CL-275838** on Verbal Memory (Illustrative Data)

Treatment Group	N	Baseline (Words Recalled)	Post-Treatment (Words Recalled)	Change from Baseline	p-value
Placebo	20	8.1 ± 1.5	8.5 ± 1.6	+0.4	0.32
CL-275838 (50 mg)	20	8.3 ± 1.4	10.2 ± 1.7	+1.9	<0.05
CL-275838 (100 mg)	20	8.2 ± 1.6	11.5 ± 1.5	+3.3	<0.01

Scores are presented as mean ± standard deviation.

Table 3: Effects of **CL-275838** on Spatial Memory (Illustrative Data)

Treatment Group	N	Baseline (Errors)	Post-Treatment (Errors)	Change from Baseline	p-value
Placebo	20	12.5 ± 2.1	12.1 ± 2.3	-0.4	0.41
CL-275838 (50 mg)	20	12.8 ± 2.4	9.7 ± 2.0	-3.1	<0.05
CL-275838 (100 mg)	20	12.3 ± 2.2	8.1 ± 1.9	-4.2	<0.01

Scores are presented as mean ± standard deviation.

Experimental Protocols (Representative Examples)

The following are detailed methodologies for cognitive tests that were commonly used in clinical trials in the early 1990s and are representative of the assessments likely performed in the **CL-275838** studies.

Assessment of Attention

- Test: Digit Symbol Substitution Test (DSST) from the Wechsler Adult Intelligence Scale - Revised (WAIS-R).
- Objective: To assess sustained attention, psychomotor speed, and visual scanning.
- Procedure: Participants are presented with a key that pairs digits (1-9) with unique symbols. They are then shown a series of digits and must write the corresponding symbol for each digit as quickly as possible within a 90-second time limit.
- Outcome Measure: The total number of correctly substituted symbols within the time limit.

Assessment of Verbal Memory

- Test: Rey Auditory Verbal Learning Test (RAVLT).
- Objective: To evaluate immediate memory span, new learning, and delayed recall.

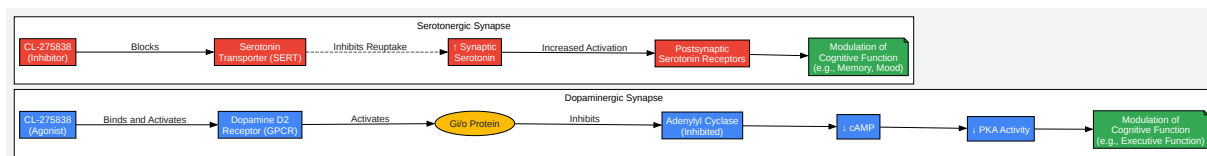
- Procedure:
 - Immediate Recall: A list of 15 nouns is read aloud to the participant, who is then asked to recall as many words as possible. This is repeated for five trials.
 - Interference Trial: A second list of 15 different nouns is read, and the participant is asked to recall this new list.
 - Short-Delay Free Recall: Immediately after the interference trial, the participant is asked to recall the words from the first list.
 - Long-Delay Free Recall: After a 20-30 minute delay filled with non-verbal tasks, the participant is again asked to recall the words from the first list.
- Outcome Measures: Number of words recalled on each of the five immediate recall trials, the total number of words recalled across the five trials, and the number of words recalled after the short and long delays.

Assessment of Spatial Memory

- Test: Corsi Block-Tapping Test.
- Objective: To assess visuospatial short-term memory span.
- Procedure: The examiner sits opposite the participant with a board containing nine identical, randomly arranged blocks. The examiner taps a sequence of blocks, and the participant is required to tap the same blocks in the same order. The sequence length increases with each successful trial.
- Outcome Measure: The longest sequence of blocks the participant can correctly recall (Corsi span).

Visualizations

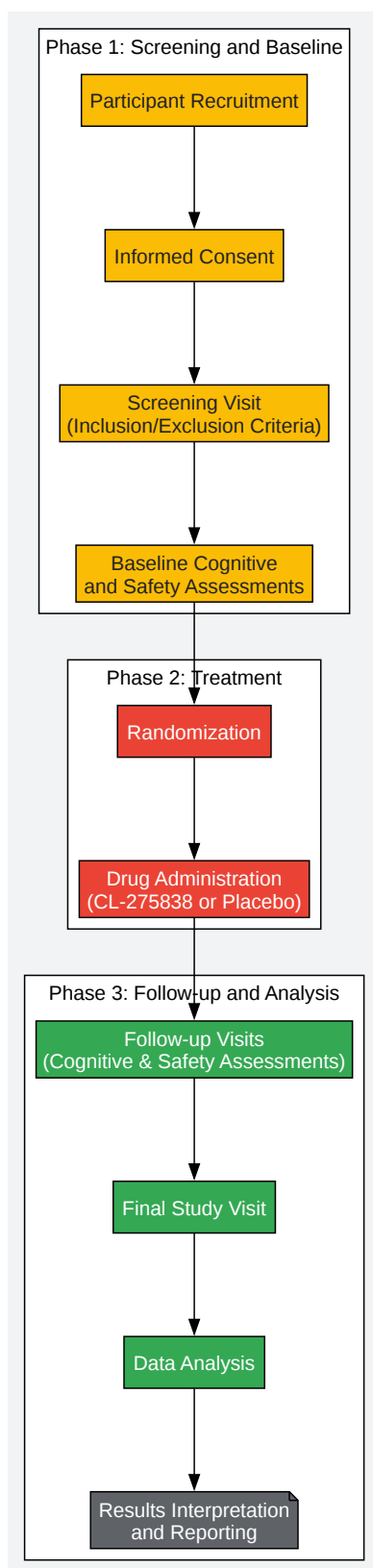
Putative Signaling Pathway of CL-275838



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Caption: Putative signaling pathway of **CL-275838**.

Experimental Workflow for a Cognitive Enhancement Clinical Trial



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Caption: Experimental workflow for a clinical trial.

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